L-Homocystine-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*L-Homocystine-d8*
Cat. No.:	*B12417413*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Homocystine-d8**, a deuterated stable isotope of L-Homocystine. It is primarily utilized as an internal standard in mass spectrometry-based quantitative analysis of homocysteine, a crucial amino acid implicated in various physiological and pathological processes. This document outlines its chemical properties, typical experimental applications, and its role within relevant metabolic pathways.

Core Data Presentation

The following table summarizes the key quantitative data for **L-Homocystine-d8**.

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Property	Value	Reference(s)
CAS Number	182755-41-5	[1]
Molecular Weight	276.40 g/mol	[1]
Molecular Formula	$C_8H_8D_8N_2O_4S_2$	[1]
Chemical Purity	Typically ≥98%	[2][3]
Isotopic Purity	Typically ≥98 atom % D	[2]
Form	Solid	[4]
Solubility	Slightly soluble in acetonitrile, hydrochloric acid, and water (0.1-1 mg/ml)	[4]

Note: The DL-racemic mixture, D**L-Homocystine-d8**, has a CAS number of 108641-82-3 and a similar molecular weight of 276.4 g/mol .[3][4][5]

Experimental Protocols

L-Homocystine-d8 is a critical component in the accurate quantification of total homocysteine (tHcy) in biological samples, most commonly plasma or serum, using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[2] The general workflow involves the use of **L-Homocystine-d8** as an internal standard to account for variability during sample preparation and analysis.

Protocol: Quantification of Total Homocysteine in Human Plasma/Serum by LC-MS/MS

This protocol is a generalized procedure based on common methodologies.[1][5]

1. Sample Preparation:

- Reduction: In biological samples, homocysteine exists in various forms: free, protein-bound, and as the disulfide dimer, homocystine.[1] To measure total homocysteine, a reduction step is necessary to convert all forms to free homocysteine.

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- To a 50 µL aliquot of the sample (calibrator, control, or patient plasma/serum), add 50 µL of a reducing agent solution (e.g., tris-(2-carboxyethyl) phosphine hydrochloride (TCEP) or dithiothreitol (DTT)).[1][6][7]
- Add 50 µL of the **L-Homocystine-d8** internal standard solution.[1][5]
- Vortex the mixture for 30 seconds and incubate at room temperature for 5 minutes.[1] During this step, the **L-Homocystine-d8** is also reduced to L-homocysteine-d4.[1][5]

- Protein Precipitation:
  - To the reduced sample, add 200 µL of a protein precipitation agent (e.g., acetonitrile containing formic acid).[1][7]
  - Vortex the mixture vigorously for 30 seconds.[1]
  - Incubate the mixture at 4°C for 5 minutes to enhance protein precipitation.[1]
  - Centrifuge the samples at 10,000 x g for 5 minutes to pellet the precipitated proteins.[1][5]

2. LC-MS/MS Analysis:

- Transfer the supernatant to a clean vial or 96-well plate for analysis.[5]
- Inject a small volume (e.g., 1 µL) of the supernatant into the LC-MS/MS system.[1]
- Chromatographic Separation: A suitable liquid chromatography column (e.g., a cyano column) is used to separate homocysteine from other sample components.[7]
- Mass Spectrometric Detection: A triple quadrupole mass spectrometer is typically used for detection in selected-reaction monitoring (SRM) mode.[5][7] The transitions for both native homocysteine and the deuterated internal standard (homocysteine-d4) are monitored.[7]

3. Quantification:

- The concentration of total homocysteine in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of homocysteine.[2]

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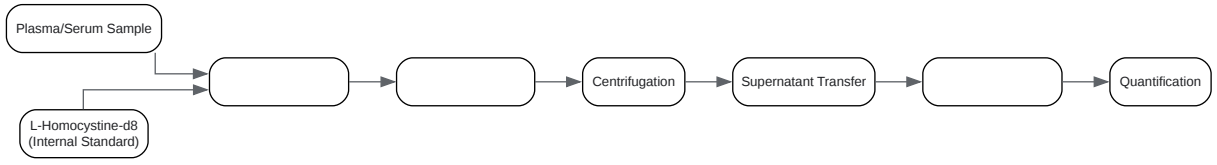
Signaling and Metabolic Pathways

Homocysteine is a key intermediate in two major metabolic pathways: the Methionine Cycle and the Transsulfuration Pathway. Elevated levels of homocysteine, a condition known as hyperhomocysteinemia, are associated with an increased risk of cardiovascular diseases.[8] L-homocysteine and L-homocystine have been shown to induce oxidative stress in endothelial cells through a mechanism involving endothelial nitric oxide synthase (eNOS).[9]

Experimental Workflow for Homocysteine Quantification

The following diagram illustrates the typical workflow for the quantification of total homocysteine in biological samples using **L-Homocystine-d8** as an internal standard.



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Caption: Workflow for Total Homocysteine Quantification.

Homocysteine Metabolism

The diagram below outlines the central role of homocysteine in the methionine cycle and the transsulfuration pathway.

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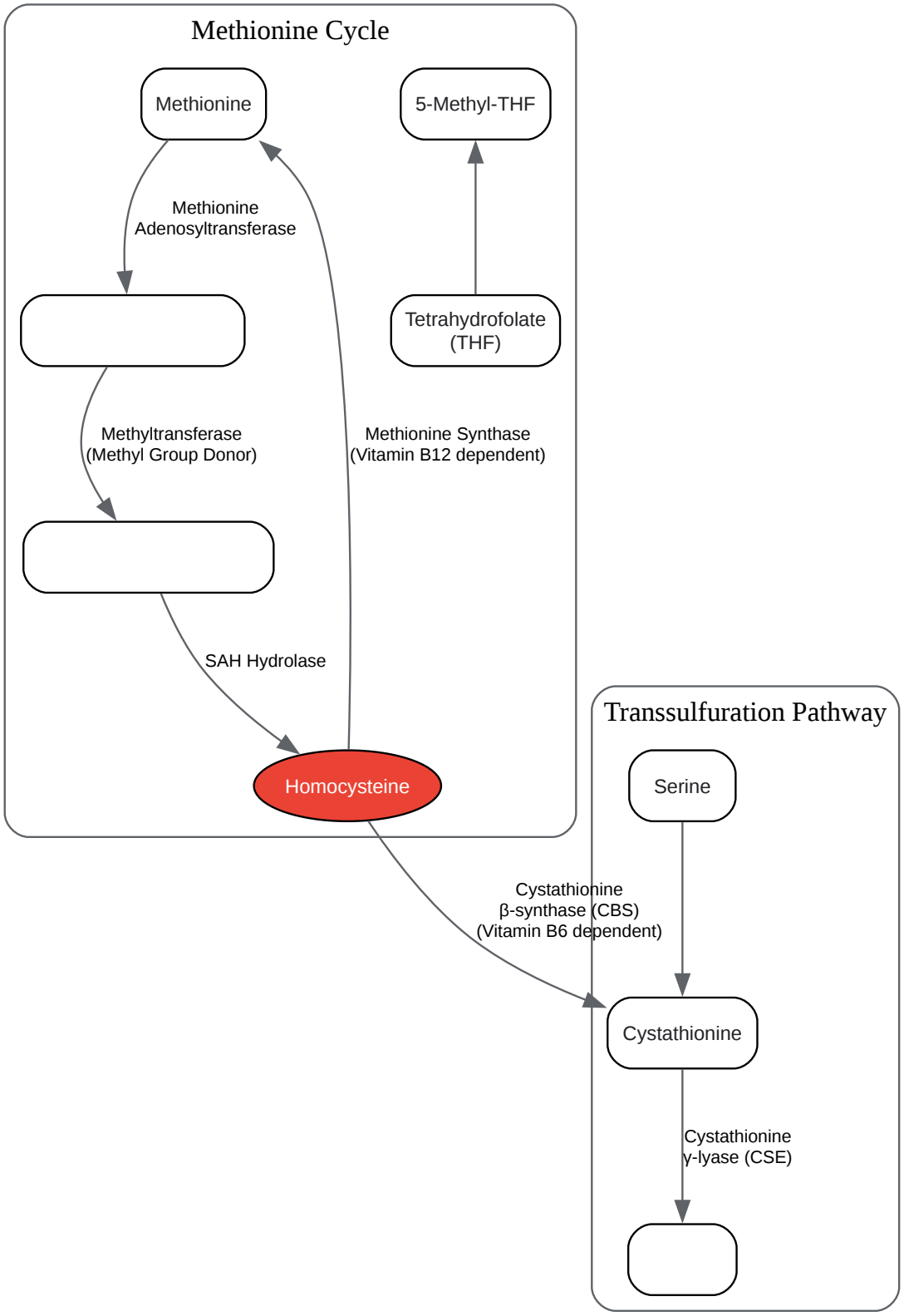

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Caption: Overview of Homocysteine Metabolic Pathways.

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